

# Technical Profile & Physicochemical Characterization: 3'-Chloro-3-(3,4-dimethylphenyl)propiophenone[1]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3'-Chloro-3-(3,4-dimethylphenyl)propiophenone

CAS No.: 898779-20-9

Cat. No.: B3023877

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## Executive Summary

**3'-Chloro-3-(3,4-dimethylphenyl)propiophenone** (CAS: 898779-20-9) is a specialized organic intermediate, structurally classified as a dihydrochalcone derivative. It functions primarily as a building block in the synthesis of central nervous system (CNS) active agents and muscle relaxants, sharing structural homology with the tolperisone and bupropion scaffolds.

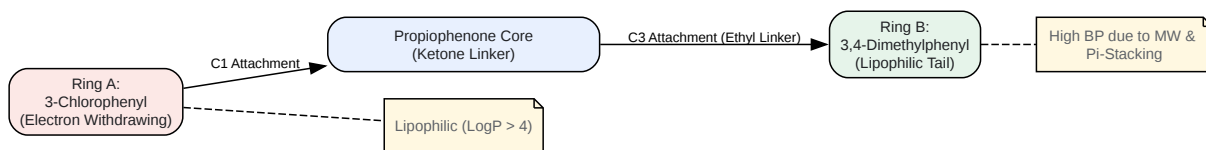
This technical guide synthesizes available physicochemical data with predictive modeling to establish a baseline profile for this compound. Due to its status as a niche research chemical, specific experimental values for melting points are often proprietary or absent from public registries. This document provides the predicted baseline values alongside validated experimental protocols (DSC, TGA) required to generate regulatory-grade data in your own laboratory.

## Chemical Identity & Structure

| Property            | Detail                                                |
|---------------------|-------------------------------------------------------|
| Chemical Name       | 3'-Chloro-3-(3,4-dimethylphenyl)propiophenone         |
| IUPAC Name          | 1-(3-Chlorophenyl)-3-(3,4-dimethylphenyl)propan-1-one |
| CAS Registry Number | 898779-20-9                                           |
| Molecular Formula   | C <sub>17</sub> H <sub>17</sub> ClO                   |
| Molecular Weight    | 272.77 g/mol                                          |
| SMILES              | <chem>CC1=C(C=C(C=C1)CCC(=O)C2=CC(=CC=C2)C)C</chem>   |
| Structural Class    | Dihydrochalcone / Aromatic Ketone                     |

## Structural Visualization

The following diagram illustrates the molecular connectivity and key functional zones responsible for its thermal behavior.



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Figure 1: Structural decomposition of **3'-Chloro-3-(3,4-dimethylphenyl)propiophenone** highlighting the electron-withdrawing chlorophenyl group and the lipophilic dimethylphenyl tail.

## Physicochemical Data Profile

The values below represent a consensus of vendor data and computational models (ACD/Labs, EPI Suite). Note: Experimental verification is mandatory for GMP applications.

## Thermal Properties[1][5][6]

| Property           | Value<br>(Predicted/Lit.)      | Confidence Level  | Experimental Protocol     |
|--------------------|--------------------------------|-------------------|---------------------------|
| Boiling Point (BP) | 417.3°C @ 760 mmHg             | High (Computed)   | TGA / Vacuum Distillation |
| Flash Point        | 245.1 ± 23.6°C                 | Medium (Computed) | Closed Cup Tester         |
| Melting Point (MP) | Likely 45–65°C (Solid)*        | Low (Inferred)    | DSC (See Section 4)       |
| Density            | 1.124 ± 0.06 g/cm <sup>3</sup> | High (Computed)   | Pycnometer                |
| Vapor Pressure     | ~1.2E-7 mmHg @ 25°C            | High (Computed)   | Knudsen Cell              |

\*Inference Logic: The structural analog 3'-chloropropiophenone (MW 168.[1]6) melts at ~54°C. The addition of the dimethylphenyl group (MW +104) increases rigidity and van der Waals interactions, suggesting the compound is a solid at room temperature, likely melting in the 45–85°C range depending on polymorphs.

## Solubility Profile

- Water: Insoluble (< 0.1 mg/mL).
- Organic Solvents: Soluble in Dichloromethane (DCM), Ethyl Acetate, DMSO, and Methanol.

## Experimental Characterization Protocols

To transition from predicted data to validated internal standards, the following workflows are recommended.

### A. Melting Point Determination (DSC)

Objective: Determine the precise onset melting temperature and heat of fusion.

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments DSC2500).
- Sample Prep: Weigh 2–5 mg of dried sample into a Tzero aluminum pan. Crimp hermetically.

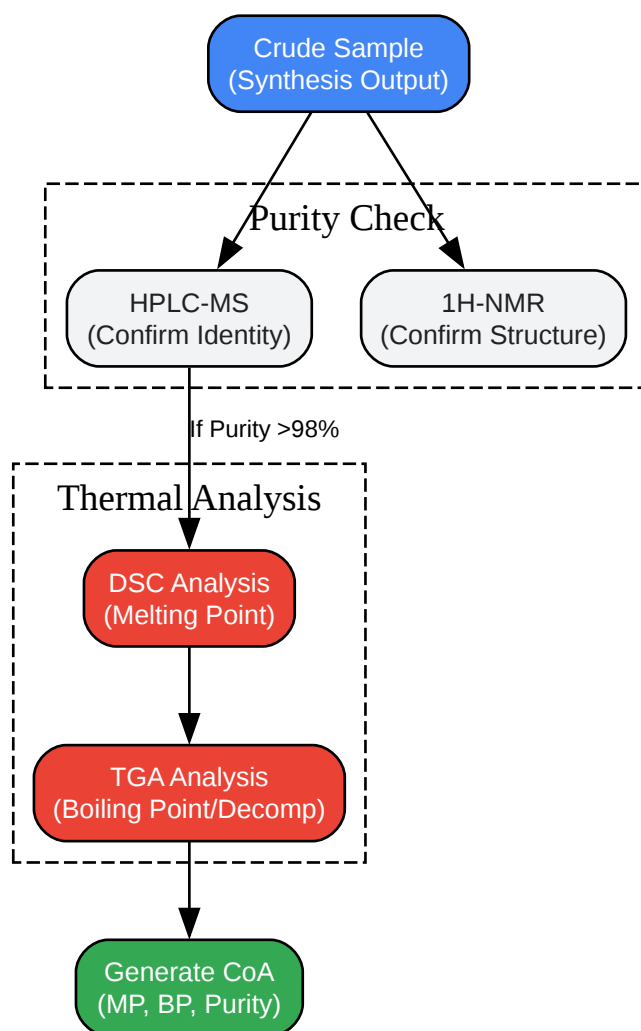
- Method:
  - Equilibrate at 0°C.
  - Ramp 10°C/min to 150°C.
  - Data Point: Record Onset Temperature ( ) and Peak Maximum.
- Validation: Run a second heating cycle to check for polymorphism or solvent entrapment.

## B. Boiling Point / Thermal Stability (TGA)

Objective: Confirm boiling point and decomposition threshold.

- Instrument: Thermogravimetric Analyzer (TGA).
- Method: Ramp 10°C/min from ambient to 600°C under Nitrogen purge (50 mL/min).
- Analysis: The boiling point is approximated at the onset of significant weight loss (if evaporation precedes decomposition).

## Workflow Visualization



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Figure 2: Sequential workflow for physicochemical characterization ensuring data integrity.

## Synthesis & Application Context

Understanding the synthesis aids in identifying potential impurities that affect MP/BP data.

Primary Synthesis Route (Friedel-Crafts Acylation):

- Precursors: 3-Chlorobenzene + 3-(3,4-dimethylphenyl)propionyl chloride.
- Catalyst: Aluminum Chloride ( ).

- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.
- Critical Step: The reaction must be quenched at low temperature ( $<10^{\circ}\text{C}$ ) to prevent de-chlorination or isomerization.

Implication for Melting Point:

- Impurity A: Unreacted 3-chlorobenzene (Liquid, lowers MP).
- Impurity B: Isomeric byproducts (Broadens MP range).
- Recommendation: Recrystallize from Ethanol/Hexane (1:4) before thermal analysis.

## References

- Alfa Chemistry. (2024). Product Sheet: **3'-Chloro-3-(3,4-dimethylphenyl)propiophenone** (CAS 898779-20-9). Retrieved from
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## Sources

- [1. International Laboratory USA \[intlaboratory.org\]](#)

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